

tert-Butyl 7-bromoheptanoate safety data sheet (SDS) information

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Compound of Interest

Compound Name: *tert-Butyl 7-bromoheptanoate*

Cat. No.: *B1283140*

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In-Depth Technical Safety Guide: tert-Butyl 7-bromoheptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **tert-Butyl 7-bromoheptanoate** (CAS No. 51100-47-1). The information is intended for use by professionals in research and drug development who may handle this substance. All data has been compiled from publicly available safety data sheets and chemical databases.

Chemical Identification and Physical Properties

tert-Butyl 7-bromoheptanoate is a halogenated ester commonly used as a reagent or intermediate in organic synthesis. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
CAS Number	51100-47-1	[1]
Molecular Formula	C ₁₁ H ₂₁ BrO ₂	[1]
Molecular Weight	265.19 g/mol	[1]
Appearance	Liquid	[2]
Boiling Point	274.7 ± 23.0 °C at 760 mmHg	[2]
Melting Point	Not available	[2]
Purity	97%	[2]
Storage Temperature	Room temperature	[2]

Hazard Identification and Classification

tert-Butyl 7-bromoheptanoate is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Hazard Category	GHS Code	Hazard Statement	Source
Flammable liquids	Category 2	H225	Highly flammable liquid and vapour	[2]
Skin corrosion/irritation	Category 2	H315	Causes skin irritation	[1]
Serious eye damage/eye irritation	Category 2A	H319	Causes serious eye irritation	[1]
Specific target organ toxicity — single exposure	Category 3	H335	May cause respiratory irritation	[1]

Signal Word: Danger[2]

Pictograms:

- Flame (GHS02)[2]
- Exclamation Mark (GHS07)

Toxicological Information

Detailed quantitative toxicological data for **tert-Butyl 7-bromoheptanoate**, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), are not readily available in the public domain. In the absence of specific data, it is prudent to treat this chemical with a high degree of caution, assuming it may be harmful if ingested, inhaled, or absorbed through the skin. The primary known toxicological effects are irritation to the skin, eyes, and respiratory system[1].

First-Aid Measures

In case of exposure to **tert-Butyl 7-bromoheptanoate**, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation persists, seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

Parameter	Information
Extinguishing Media	Use dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam.
Specific Hazards	Highly flammable liquid and vapor. Vapors may form explosive mixtures with air.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize the risk of exposure and accidents.

Aspect	Recommendation
Handling	Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing vapors or mist. Use only in a well-ventilated area, preferably in a chemical fume hood. Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Store at room temperature[2].
Personal Protective Equipment (PPE)	- Eye/Face Protection: Safety glasses with side-shields or goggles.- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate.

Experimental Protocols: General Methodologies for Safety Data Determination

While specific experimental protocols for determining the safety data of **tert-Butyl 7-bromoheptanoate** are not publicly available, the following are general methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines, which are internationally recognized standards for chemical safety testing.

Acute Oral Toxicity (OECD Guideline 423)

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Procedure: A single dose of the substance is administered orally to a group of fasted animals (typically rats). The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the animals.
- Data Presentation: The result is expressed as the LD50 value in mg of substance per kg of body weight.

Skin Irritation/Corrosion (OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Procedure: A small amount of the substance is applied to a shaved area of the skin of an animal (typically a rabbit). The area is observed for signs of erythema (redness) and edema (swelling) at specific intervals.
- Data Presentation: The results are scored based on the severity and reversibility of the skin reactions.

Eye Irritation/Corrosion (OECD Guideline 405)

- Objective: To determine the potential of a substance to cause serious eye damage or irritation.

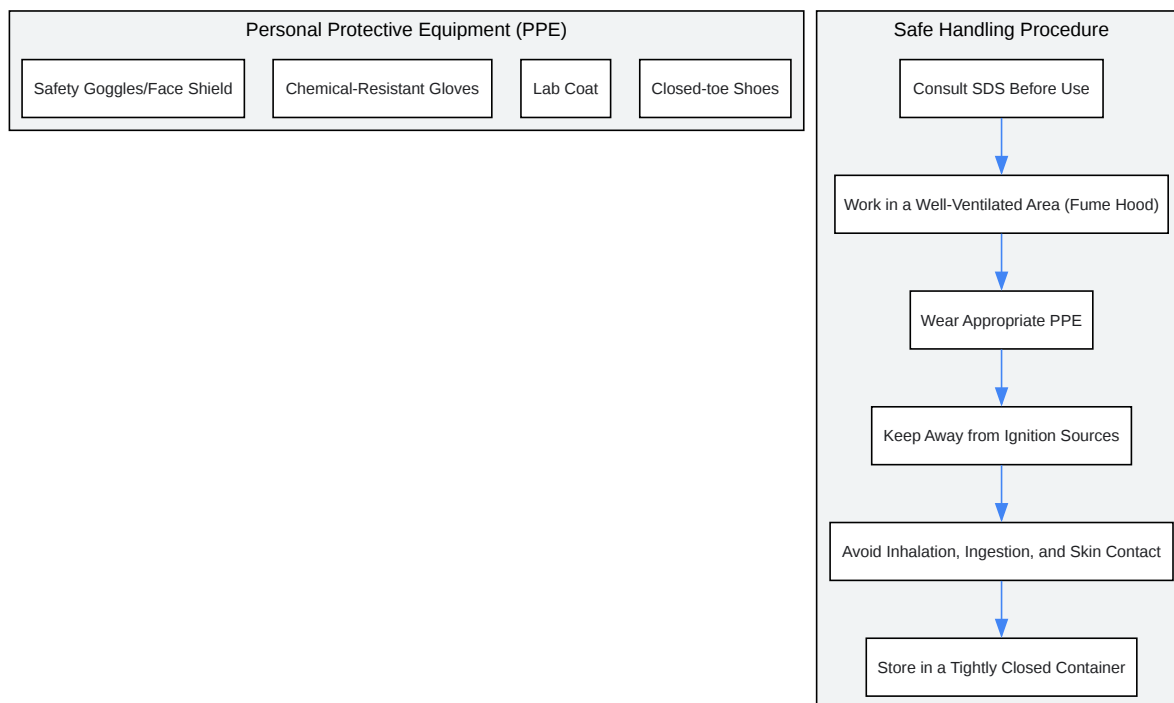
- Procedure: A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The eye is examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis at specific time points.
- Data Presentation: The severity of the eye reactions is scored, and the substance is classified based on the persistence and severity of the observed effects.

Flammability (Flash Point Determination)

- Objective: To determine the flash point of a volatile substance.
- Procedure: A sample of the liquid is placed in a closed or open cup apparatus and slowly heated. A small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the liquid ignite.
- Data Presentation: The flash point is reported in degrees Celsius (°C) or Fahrenheit (°F).

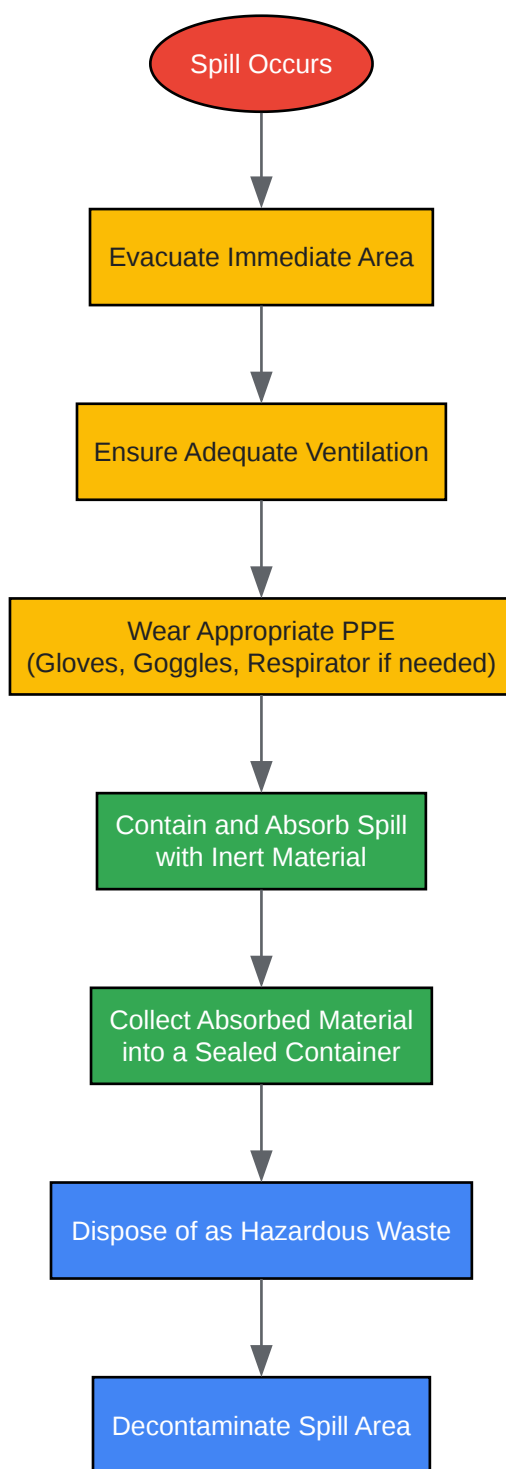
Mandatory Visualizations

The following diagrams illustrate key logical workflows for the safe handling of **tert-Butyl 7-bromoheptanoate**.



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Caption: General Safe Handling Workflow for **tert-Butyl 7-bromoheptanoate**.



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Caption: Logical Workflow for Responding to a Spill of **tert-Butyl 7-bromoheptanoate**.

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References

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- 2. tert-Butyl 7-bromoheptanoate | 51100-47-1 [sigmaaldrich.com]
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